

Application Note: Comprehensive Characterization of 4-chloro-2-fluoro-N-methylbenzamide

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Compound of Interest

Compound Name: 4-chloro-2-fluoro-N-methylbenzamide
CAS No.: 1343038-33-4
Cat. No.: B1487841

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Abstract

This document provides a comprehensive guide to the analytical methods for the characterization of **4-chloro-2-fluoro-N-methylbenzamide**, a key intermediate in pharmaceutical synthesis. The protocols detailed herein are designed for researchers, scientists, and drug development professionals to ensure the identity, purity, and quality of this compound. This guide emphasizes not just the procedural steps but the underlying scientific principles, offering a robust framework for method development and validation. The methodologies covered include High-Performance Liquid Chromatography (HPLC) for purity assessment, Gas Chromatography-Mass Spectrometry (GC-MS) for volatile impurity profiling, and spectroscopic techniques including Nuclear Magnetic Resonance (NMR) and Fourier-Transform Infrared (FTIR) spectroscopy for structural elucidation.

Introduction: The Importance of Rigorous Characterization

4-chloro-2-fluoro-N-methylbenzamide is a crucial building block in the synthesis of various pharmaceutically active compounds. Its purity and structural integrity are paramount to the safety and efficacy of the final drug product. Therefore, robust analytical methods are essential for its characterization. This application note provides a suite of recommended methods, each selected for its specificity, sensitivity, and reliability in assessing the critical quality attributes of **4-chloro-2-fluoro-N-methylbenzamide**.

The analytical strategy presented here is multi-faceted, employing chromatographic techniques for separation and quantification, and spectroscopic methods for unambiguous structural confirmation. The causality behind experimental choices, such as column selection in HPLC or ionization techniques in MS, is explained to empower the analyst to adapt and troubleshoot these methods effectively.

Chromatographic Analysis: Purity and Impurity Profiling

Chromatographic techniques are the cornerstone of purity assessment, allowing for the separation and quantification of the main component from its impurities.

High-Performance Liquid Chromatography (HPLC) for Potency and Purity

Reverse-phase HPLC with UV detection is the method of choice for determining the purity of **4-chloro-2-fluoro-N-methylbenzamide**. The polarity of the molecule makes it well-suited for retention on a C18 stationary phase.

Rationale for Method Design: A C18 column is selected for its versatility and proven performance with a wide range of moderately polar to nonpolar analytes. The mobile phase, a mixture of acetonitrile and water, allows for fine-tuning of the retention and resolution. A gradient elution is initially recommended to resolve any impurities with differing polarities, which can then be optimized to an isocratic method for routine analysis and improved throughput. A

photodiode array (PDA) detector is ideal for monitoring the elution and for peak purity analysis.
[1][2]

Workflow for HPLC Method Development:

Caption: HPLC method development workflow.

Experimental Protocol: HPLC Analysis

- Instrumentation:
 - HPLC system with a binary or quaternary pump, autosampler, column oven, and PDA detector.[1]
- Chemicals and Reagents:
 - Acetonitrile (HPLC grade)
 - Water (HPLC grade)
 - **4-chloro-2-fluoro-N-methylbenzamide** reference standard
- Chromatographic Conditions (Starting Point):

Parameter	Recommended Condition
Column	C18, 4.6 x 150 mm, 5 μ m
Mobile Phase A	Water
Mobile Phase B	Acetonitrile
Gradient	50% B to 90% B over 10 min, hold for 2 min, return to initial conditions
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection	254 nm (or optimal wavelength determined by UV scan)
Injection Volume	10 μ L
Sample Diluent	Acetonitrile/Water (50:50, v/v)

- Sample Preparation:
 - Standard Solution: Accurately weigh about 10 mg of the reference standard into a 100 mL volumetric flask. Dissolve in and dilute to volume with the sample diluent to obtain a concentration of 100 μ g/mL.
 - Sample Solution: Prepare the sample to be tested at the same concentration as the standard solution.
- Analysis and Data Interpretation:
 - Inject the standard and sample solutions.
 - Determine the retention time and peak area of the main peak.
 - Calculate the purity of the sample by comparing the peak area of the main component to the total area of all peaks.

Gas Chromatography-Mass Spectrometry (GC-MS) for Volatile Impurities

GC-MS is a powerful technique for the identification and quantification of volatile and semi-volatile impurities that may be present from the synthesis process. Given the halogenated nature of **4-chloro-2-fluoro-N-methylbenzamide**, GC coupled with a mass spectrometer provides excellent sensitivity and specificity. A halogen-specific detector (XSD) could also be employed for enhanced selectivity.^[3]

Rationale for Method Design: A low-bleed capillary column, such as a 5% phenyl-methylpolysiloxane, is a good general-purpose choice for separating a variety of analytes. Headspace analysis is recommended to introduce only the volatile components into the GC system, thereby protecting the column and detector from non-volatile matrix components.^{[4][5]}

Experimental Protocol: Headspace GC-MS Analysis

- Instrumentation:
 - GC system with a headspace autosampler and a mass selective detector.
- Chemicals and Reagents:
 - Dimethyl sulfoxide (DMSO) or another suitable high-boiling, inert solvent.
- GC-MS Conditions (Starting Point):

Parameter	Recommended Condition
Column	DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness
Carrier Gas	Helium, constant flow at 1.2 mL/min
Inlet Temperature	250 °C
Oven Program	50 °C (hold 2 min), ramp to 280 °C at 15 °C/min, hold 5 min
Transfer Line Temp	280 °C
Ion Source Temp	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range	m/z 40-450
Headspace Parameters	
Vial Equilibration	80 °C for 15 min
Syringe Temperature	90 °C

- Sample Preparation:
 - Accurately weigh about 50 mg of the sample into a headspace vial.
 - Add 1 mL of DMSO.
 - Seal the vial and place it in the headspace autosampler.
- Analysis and Data Interpretation:
 - Run the analysis and acquire the total ion chromatogram (TIC).
 - Identify any impurity peaks by comparing their mass spectra to a spectral library (e.g., NIST).

Spectroscopic Characterization: Structural Elucidation

Spectroscopic techniques provide detailed information about the molecular structure of **4-chloro-2-fluoro-N-methylbenzamide**, confirming its identity and providing insights into its chemical environment.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. Both ^1H and ^{13}C NMR should be performed.

Expected Spectral Features: Based on the structure of **4-chloro-2-fluoro-N-methylbenzamide** and data from similar compounds, the following spectral characteristics are anticipated.^[6]

- ^1H NMR:
 - A doublet for the N-methyl protons, coupled to the amide proton.
 - A quartet or broad signal for the amide proton (N-H).
 - Signals in the aromatic region corresponding to the three protons on the benzene ring, with splitting patterns influenced by both the chlorine and fluorine substituents.
- ^{13}C NMR:
 - A signal for the N-methyl carbon.
 - A signal for the carbonyl carbon of the amide.
 - Signals for the six carbons of the aromatic ring. The carbons bonded to fluorine will show coupling (^1JCF , ^2JCF , etc.), which is a key diagnostic feature.

Logical Relationship of NMR Signals to Structure:

Caption: Correlation of structural features to NMR signals.

Experimental Protocol: NMR Analysis

- Instrumentation:
 - NMR spectrometer (e.g., 400 MHz or higher).
- Sample Preparation:
 - Dissolve 5-10 mg of the sample in approximately 0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆).
 - Transfer the solution to an NMR tube.
- Data Acquisition:
 - Acquire ¹H and ¹³C spectra according to standard instrument protocols.
 - Consider acquiring 2D NMR spectra (e.g., COSY, HSQC) if further structural confirmation is needed.
- Data Processing and Interpretation:
 - Process the spectra (Fourier transform, phase correction, baseline correction).
 - Integrate the ¹H signals and assign all peaks to the corresponding protons and carbons in the molecule.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and non-destructive technique that provides information about the functional groups present in a molecule.

Expected Vibrational Frequencies: The FTIR spectrum of **4-chloro-2-fluoro-N-methylbenzamide** is expected to show characteristic absorption bands for the following functional groups:

Functional Group	Expected Wavenumber (cm ⁻¹)
N-H Stretch (amide)	3300 - 3500
C-H Stretch (aromatic)	3000 - 3100
C-H Stretch (aliphatic)	2850 - 3000
C=O Stretch (amide I)	1630 - 1680
N-H Bend (amide II)	1510 - 1570
C=C Stretch (aromatic)	1450 - 1600
C-N Stretch	1200 - 1350
C-F Stretch	1000 - 1400
C-Cl Stretch	600 - 800

Experimental Protocol: FTIR Analysis

- Instrumentation:
 - FTIR spectrometer, typically with an attenuated total reflectance (ATR) accessory.
- Sample Preparation:
 - Place a small amount of the solid sample directly onto the ATR crystal.
- Data Acquisition:
 - Collect the spectrum over the range of 4000-400 cm⁻¹.
 - Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.
- Data Interpretation:
 - Identify the characteristic absorption bands and correlate them with the functional groups in the molecule.

Conclusion

The analytical methods outlined in this application note provide a robust framework for the comprehensive characterization of **4-chloro-2-fluoro-N-methylbenzamide**. By combining chromatographic and spectroscopic techniques, researchers can confidently assess the identity, purity, and quality of this important pharmaceutical intermediate. The provided protocols are intended as starting points and may require optimization based on the specific instrumentation and sample matrix. Adherence to these principles of analytical rigor is essential for ensuring the quality of pharmaceutical development and manufacturing.

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